

# An In-depth Technical Guide on Tris(2-methoxyethyl)borate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tris(2-methoxyethyl)borate*

Cat. No.: *B079444*

[Get Quote](#)

This guide provides an in-depth overview of the chemical properties of **Tris(2-methoxyethyl)borate**, with a focus on its molecular weight and formula. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

## Physicochemical Data

The fundamental molecular characteristics of **Tris(2-methoxyethyl)borate** are summarized in the table below.

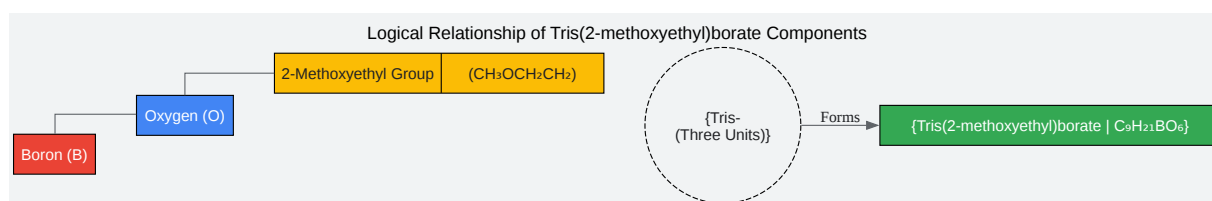
Property	Value
Molecular Formula	C <sub>9</sub> H <sub>21</sub> BO <sub>6</sub> <a href="#">[1]</a>
Molecular Weight	236.07 g/mol <a href="#">[1]</a>
SMILES	COCCOB(OCCOC)OCCOC <a href="#">[1]</a>
InChI Key	IYGPXXORQKFXCZ-UHFFFAOYSA-N <a href="#">[1]</a>
CAS Number	14983-42-7 <a href="#">[1]</a>
Appearance	Colorless Powder <a href="#">[1]</a>

Note on a similar compound: It is important to distinguish **Tris(2-methoxyethyl)borate** from a structurally related but different compound, Tris[2-[2-(2-methoxyethoxy)ethoxy]ethyl]

orthoborate. This latter compound has a significantly different molecular formula ( $C_{21}H_{45}BO_{12}$ ) and molecular weight (approximately 500.39 g/mol )[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#).

## Structural and Logical Relationships

The following diagram illustrates the logical relationship between the constituent parts of the **Tris(2-methoxyethyl)borate** molecule.



[Click to download full resolution via product page](#)

Logical structure of **Tris(2-methoxyethyl)borate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tris(2-methoxyethyl)orthoborate | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. Tris[2-[2-(2-methoxyethoxy)ethoxy]ethyl] orthoborate |  $C_{21}H_{45}BO_{12}$  | CID 14402222 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. chemnet.com [[chemnet.com](http://chemnet.com)]
- 4. bocsci.com [[bocsci.com](http://bocsci.com)]
- 5. alfa-chemistry.com [[alfa-chemistry.com](http://alfa-chemistry.com)]

- To cite this document: BenchChem. [An In-depth Technical Guide on Tris(2-methoxyethyl)borate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079444#tris-2-methoxyethyl-borate-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)